

A Comprehensive Technical Guide to Furfural Propylene Glycol Acetal

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Compound of Interest

Compound Name: 1,3-Dioxolane, 2-(2-furanyl)-4-methyl-

Cat. No.: B1595901

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical properties, synthesis, and chemical characteristics of furfural propylene glycol acetal. The information is curated for researchers, scientists, and professionals in drug development who require detailed knowledge of this compound.

Core Physical and Chemical Properties

Furfural propylene glycol acetal, also known as 2-(2-furanyl)-4-methyl-1,3-dioxolane, is a colorless to pale yellow liquid.^[1] It possesses a sweet, fruity, and almond-like aroma.^{[1][2]} The fundamental properties of this compound are summarized below.

Property	Value	Source
Molecular Formula	C8H10O3	^{[3][4]}
Molecular Weight	154.16 g/mol	^{[1][2][4]}
CAS Number	4359-54-0	^{[1][2][3]}
Appearance	Colorless to pale yellow clear liquid	^{[1][5]}
Odor	Sweet, fruity, almond-like	^{[1][2]}

A detailed breakdown of its physical properties is presented in the following tables for clarity and ease of comparison.

Physicochemical Properties

Property	Value	Conditions
Boiling Point	211.00 to 213.00 °C	@ 760.00 mm Hg[3][5]
Density	1.130 to 1.136 g/cm ³	@ 20.00 °C[1][3]
Refractive Index	1.4720 to 1.4780	@ 20.00 °C[1][3]
Vapor Pressure	0.236 mmHg	@ 25.00 °C (estimated)[3][5]
Flash Point	95.56 °C (204.00 °F)	TCC[3][5]
logP (o/w)	1.568	(estimated)[3][5]

Solubility Data

Solvent	Solubility	Conditions
Water	8129 mg/L (practically insoluble)	@ 25 °C (estimated)[1][2][3]
Alcohol	Soluble	[1][2][3]

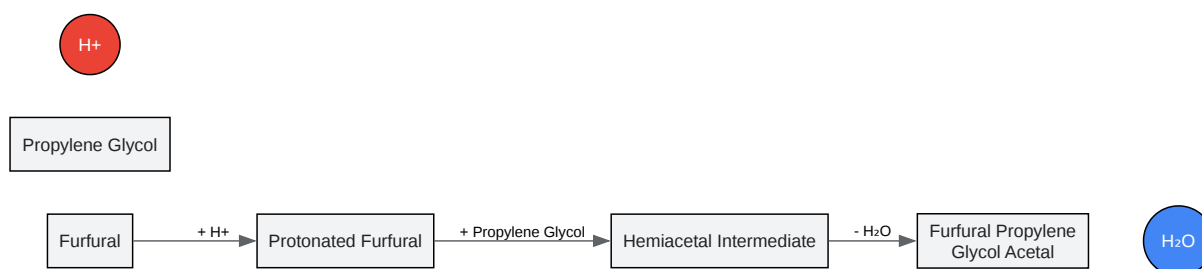
Synthesis of Furfural Propylene Glycol Acetal

The primary method for synthesizing furfural propylene glycol acetal is through the acid-catalyzed acetalization of furfural with propylene glycol. This reaction involves the formation of a cyclic acetal.

Reaction Mechanism

The synthesis proceeds via a well-established mechanism for acetal formation. The reaction is initiated by the protonation of the carbonyl oxygen of furfural by an acid catalyst, which increases the electrophilicity of the carbonyl carbon. Subsequently, one of the hydroxyl groups of propylene glycol attacks the carbonyl carbon, forming a hemiacetal intermediate. An

intramolecular cyclization then occurs, followed by the elimination of a water molecule to yield the final product, 2-(2-furanyl)-4-methyl-1,3-dioxolane.



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Caption: Reaction mechanism for the acid-catalyzed synthesis of furfural propylene glycol acetal.

Experimental Protocol: A Generalized Procedure

While specific laboratory procedures may vary, the following outlines a general experimental protocol for the synthesis and purification of furfural propylene glycol acetal.

Materials:

- Furfural
- Propylene glycol
- Anhydrous acid catalyst (e.g., p-toluenesulfonic acid, Amberlyst-15)
- Anhydrous solvent (e.g., toluene, dichloromethane)
- Anhydrous sodium sulfate or magnesium sulfate
- Saturated sodium bicarbonate solution

- Brine solution

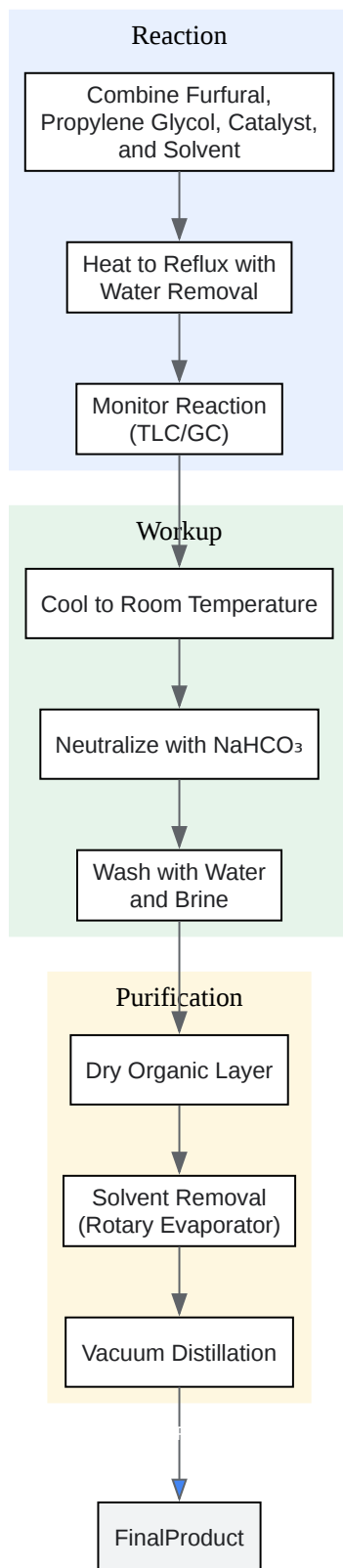
Equipment:

- Round-bottom flask
- Dean-Stark apparatus or soxhlet extractor with drying agent
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and reflux condenser, combine furfural, a slight excess of propylene glycol (e.g., 1.1-1.5 equivalents), and a catalytic amount of an acid catalyst in an appropriate anhydrous solvent.
- **Reaction:** Heat the mixture to reflux. The water formed during the reaction is azeotropically removed and collected in the Dean-Stark trap. Monitor the progress of the reaction by observing the amount of water collected or by using techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst by washing the reaction mixture with a saturated sodium bicarbonate solution. Separate the organic layer and wash it sequentially with water and brine.
- **Drying and Solvent Removal:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and remove the solvent under reduced pressure using a rotary evaporator.

- Purification: The crude product is then purified by vacuum distillation to obtain the final, high-purity furfural propylene glycol acetal.



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Caption: A generalized experimental workflow for the synthesis and purification of furfural propylene glycol acetal.

Applications in Research and Development

Furfural propylene glycol acetal's unique chemical structure and physical properties make it a compound of interest in various research and development areas. Its potential applications stem from its furan moiety and the acetal group, which can act as a protecting group for the aldehyde functionality of furfural. This allows for selective reactions on the furan ring.

Further research into its biological activity and potential as a precursor for novel chemical entities could be a promising avenue for drug development professionals. The data and protocols presented in this guide aim to provide a solid foundation for such scientific endeavors.

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